

Chemical structure and properties of N-(3-Oxohexanoyl)-L-homoserine lactone

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Compound of Interest

Compound Name: *N*-(3-Oxohexanoyl)-L-homoserine lactone

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An In-depth Technical Guide to **N-(3-Oxohexanoyl)-L-homoserine lactone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(3-Oxohexanoyl)-L-homoserine lactone (OHHL), also known as 3-oxo-C6-HSL, is a pivotal signaling molecule in the quorum sensing (QS) systems of numerous Gram-negative bacteria. [1] As a member of the N-acyl homoserine lactone (AHL) family, OHHL acts as an autoinducer, enabling bacteria to monitor their population density and coordinate gene expression for collective behaviors such as biofilm formation, virulence factor production, and bioluminescence.[1][2] Its discovery in the marine bacterium *Vibrio fischeri* was foundational to the field of quorum sensing.[1][2] This document provides a comprehensive overview of the chemical structure, physicochemical and biological properties, relevant signaling pathways, and detailed experimental protocols for the synthesis and quantification of OHHL.

Chemical Structure and Properties

N-(3-Oxohexanoyl)-L-homoserine lactone is composed of a homoserine lactone ring linked via an amide bond to a 6-carbon acyl side chain with a ketone group at the C3 position.[3] This specific structure, particularly the acyl chain length and modification, is critical for its binding specificity to its cognate receptor protein.[1]

Chemical Identity

Identifier	Value
IUPAC Name	3-oxo-N-[(3S)-2-oxooxolan-3-yl]hexanamide[3]
Synonyms	N-(beta-Ketocaproyl)-L-homoserine lactone, 3-oxo-C6-HSL, OHHL[3][4]
CAS Number	143537-62-6[4][5]
Molecular Formula	C ₁₀ H ₁₅ NO ₄ [1][3]
InChI Key	YRYOXRMDHALAFL-QMMMGPBSA-N[1][3]

Physicochemical Properties

Property	Value	Source
Molecular Weight	213.23 g/mol	[1][3]
Appearance	Off-white to light yellow solid	[5]
XLogP3	0.9	[3]
Optical Rotation	-5.7° (c=0.75 g/100mL in CHCl ₃)	[5]
Purity (HPLC)	≥99% (typical commercial)	[5]
Storage Conditions	Powder: -20°C (3 years); In solvent: -80°C (6 months)	[5]

Biological Role in Quorum Sensing

OHHL is a key autoinducer in cell-to-cell communication, a process known as quorum sensing. [6] Bacteria that utilize this system produce and release OHHL into their environment. As the bacterial population density increases, the extracellular concentration of OHHL rises.[1] Upon reaching a critical threshold, OHHL diffuses back into the cells and binds to a specific cytoplasmic receptor protein, typically a member of the LuxR family of transcriptional regulators.[4][6] This OHHL-receptor complex then binds to specific DNA sequences, known as

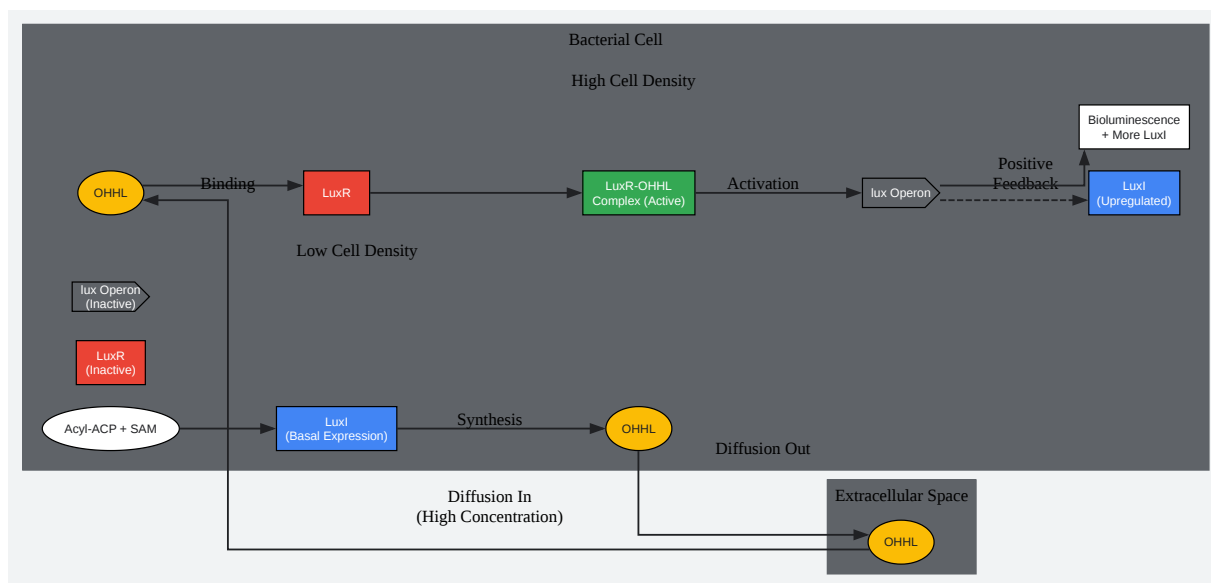
lux boxes, in the promoter regions of target genes, thereby activating or repressing their transcription.[\[1\]](#)[\[7\]](#)

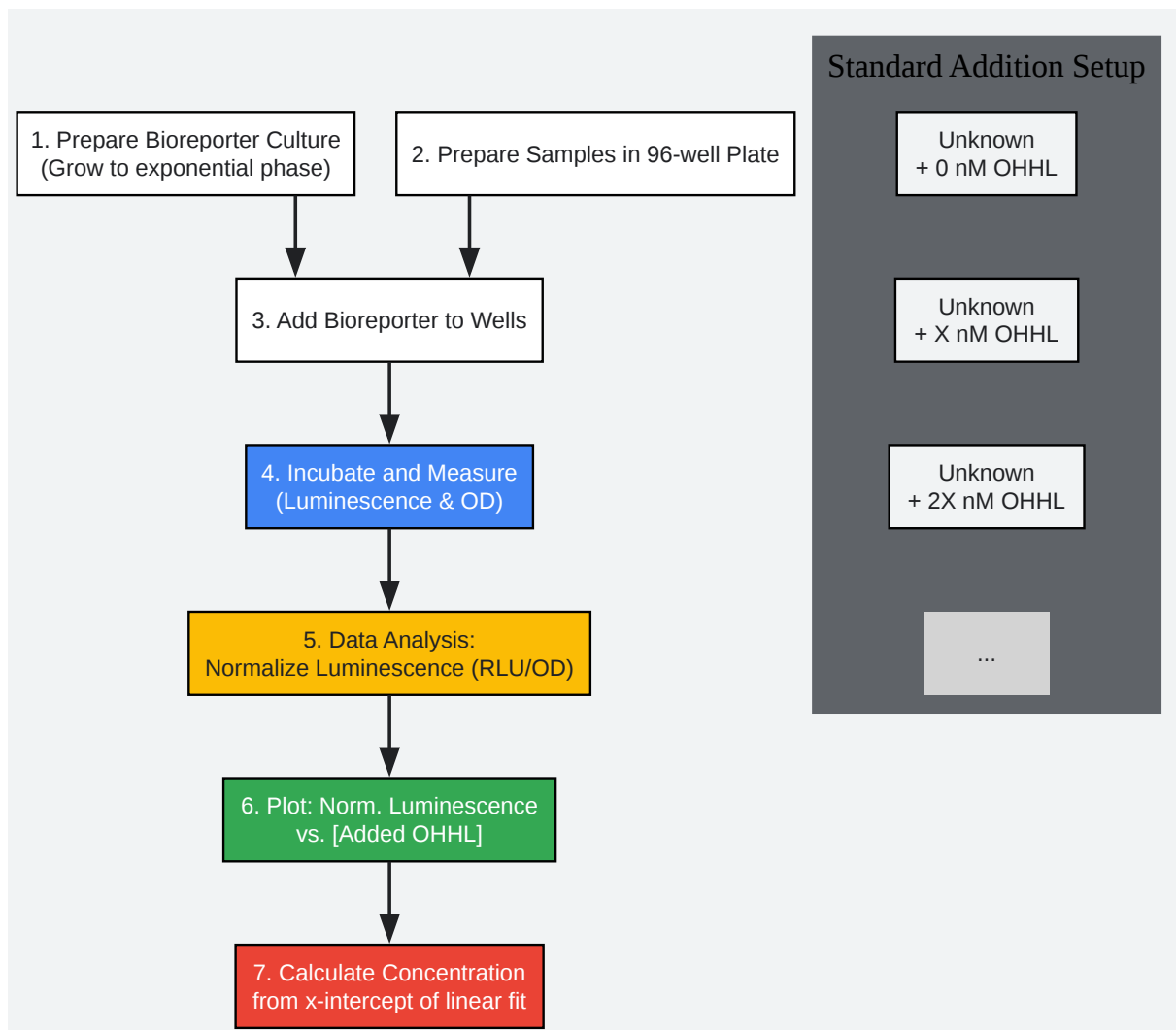
This coordinated gene expression regulates a variety of physiological processes:

- **Bioluminescence:** In *Vibrio fischeri*, OHHL binding to the LuxR protein activates the lux operon, leading to light production.[\[1\]](#)
- **Virulence Factor Production:** In pathogens like *Pseudomonas aeruginosa* and *Erwinia carotovora*, OHHL controls the expression of toxins, proteases, and other factors essential for pathogenicity.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- **Biofilm Formation:** AHL signaling is crucial for the development and maturation of biofilms, structured communities of bacteria.[\[2\]](#)
- **Antibiotic Synthesis:** In some bacteria, OHHL regulates the production of secondary metabolites, including antibiotics like carbapenem.[\[4\]](#)

The LuxI/LuxR Signaling Pathway in *Vibrio fischeri*

The canonical model for OHHL-mediated quorum sensing is the LuxI/LuxR system in *V. fischeri*. The synthase protein, LuxI, catalyzes the synthesis of OHHL from S-adenosyl-L-methionine (SAM) and an acylated acyl carrier protein (acyl-ACP) from the fatty acid biosynthesis pathway.[\[9\]](#) OHHL freely diffuses across the cell membrane. At high cell density, it accumulates and binds to the LuxR transcriptional activator, inducing a conformational change that promotes protein multimerization and DNA binding.[\[4\]](#) The LuxR-OHHL complex activates the transcription of the luxICDABEG operon, which encodes the machinery for bioluminescence (LuxAB) and the LuxI synthase itself, creating a positive feedback loop that rapidly amplifies the QS signal.[\[7\]](#)





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